

Application Notes and Protocols: Selnoflast Potassium Treatment in THP-1 Cell Line

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Compound of Interest

Compound Name: *Selnoflast potassium*

CAS No.: 2260969-37-5

Cat. No.: B12774063

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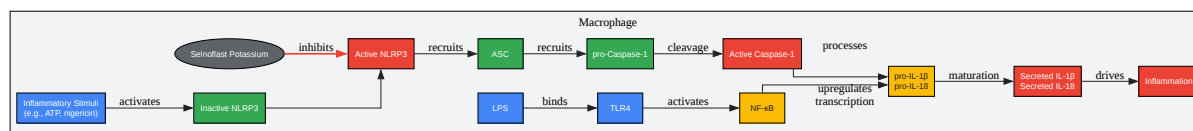
For Researchers, Scientists, and Drug Development Professionals

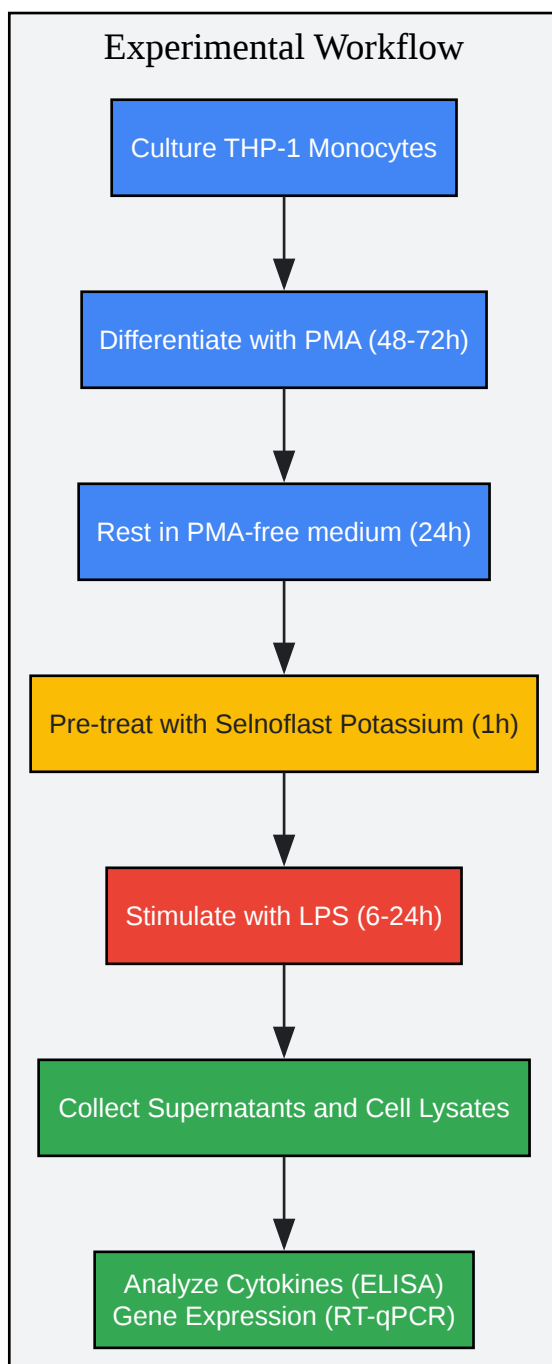
Introduction

The THP-1 cell line, a human monocytic leukemia cell line, is an extensively used in vitro model for studying monocyte and macrophage biology.[1][2] Upon differentiation with phorbol 12-myristate 13-acetate (PMA), THP-1 cells acquire macrophage-like characteristics, making them a suitable model for investigating inflammatory responses and the effects of immunomodulatory compounds.[2][3] **Selnoflast potassium** is a potent and selective small molecule inhibitor of the NLRP3 inflammasome.[4][5] The NLRP3 inflammasome is a multi-protein complex that, upon activation, drives the release of pro-inflammatory cytokines, including interleukin-1 β (IL-1 β) and IL-18.[4][5][6] This document provides detailed protocols for the treatment of THP-1 cells with **Selnoflast potassium** to assess its anti-inflammatory properties.

Mechanism of Action: NLRP3 Inflammasome Inhibition

Selnoflast potassium exerts its anti-inflammatory effects by directly targeting and inhibiting the NLRP3 inflammasome. In response to various stimuli, such as pathogen-associated molecular patterns (PAMPs) like lipopolysaccharide (LPS) and danger-associated molecular patterns (DAMPs), the NLRP3 protein oligomerizes and recruits the adaptor protein ASC and pro-caspase-1. This assembly leads to the cleavage and activation of caspase-1, which in turn processes pro-IL-1 β and pro-IL-18 into their mature, secreted forms. **Selnoflast potassium** intervenes in this pathway, preventing the activation of caspase-1 and the subsequent release of active IL-1 β and IL-18.





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